

Essential Safety and Operational Guide for 3-Hydroxy-6-methyl-2-nitropyridine

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Compound of Interest

Compound Name: 3-Hydroxy-6-methyl-2-nitropyridine

Cat. No.: B146962

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This guide provides crucial safety and logistical information for the handling and disposal of **3-Hydroxy-6-methyl-2-nitropyridine** (CAS No: 15128-90-2). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe laboratory operations.

Hazard Identification and Precautionary Measures:

3-Hydroxy-6-methyl-2-nitropyridine is a yellow fine crystalline powder.^[1] It is classified as a skin and eye irritant and may cause respiratory irritation.^[2] Adherence to the following precautionary statements is mandatory.

Hazard Classifications:

- Eye Irritant Category 2
- Skin Irritant Category 2
- Specific Target Organ Toxicity (Single Exposure) Category 3 (Respiratory system)

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[\[2\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[3\]](#)
- P264: Wash face, hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[3\]](#)
- P271: Use only outdoors or in a well-ventilated area.[\[2\]](#)[\[3\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)[\[3\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[3\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[3\]](#)
- P405: Store locked up.[\[4\]](#)[\[5\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is required when handling **3-Hydroxy-6-methyl-2-nitropyridine** to minimize exposure and ensure personal safety.

PPE Category	Item	Standard/Specification
Eye & Face Protection	Safety glasses with side-shields or chemical splash goggles. A face shield may be required for operations with a high risk of splashing.	ANSI Z87.1 compliant.[6]
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves). Inspect gloves before each use.	Consult glove manufacturer's resistance guide for specific breakthrough times.
Body Protection	Laboratory coat. For larger quantities or increased risk of exposure, chemical-resistant clothing or coveralls are recommended.	Nomex® or similar flame-resistant lab coat is advisable. [6]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved N95 dust mask or higher-level respirator is necessary.	Respirator use requires a formal respiratory protection program, including fit testing. [6]
Footwear	Closed-toe, closed-heel shoes that cover the entire foot.	Leather or chemical-resistant material is recommended.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area, preferably a chemical fume hood.[2]
- Verify that an eyewash station and safety shower are readily accessible and in good working order.[2]
- Assemble all necessary equipment and reagents before handling the compound.

- Remove all ignition sources from the immediate area.

2. Donning Personal Protective Equipment (PPE):

- Put on all required PPE as outlined in the table above before entering the handling area.

3. Handling the Compound:

- Avoid all personal contact with the substance, including inhalation of dust.[\[4\]](#)
- When weighing or transferring the powder, do so in a manner that minimizes dust generation.
- Keep containers securely sealed when not in use.[\[4\]](#)
- Avoid contact with incompatible materials such as strong oxidizing agents and strong bases.
[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.[\[4\]](#)

4. Spills and Emergency Procedures:

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, carefully sweep or vacuum up the spilled solid. Avoid generating dust.[\[2\]](#)[\[5\]](#)
 - Place the collected material into a suitable, labeled container for waste disposal.[\[4\]](#)
 - Clean the spill area with soap and water.[\[2\]](#)
- Major Spills:
 - Evacuate the area and alert emergency services.
 - Control personal contact by wearing appropriate protective clothing and respiratory protection.[\[4\]](#)

- Prevent the spillage from entering drains or waterways.[4]

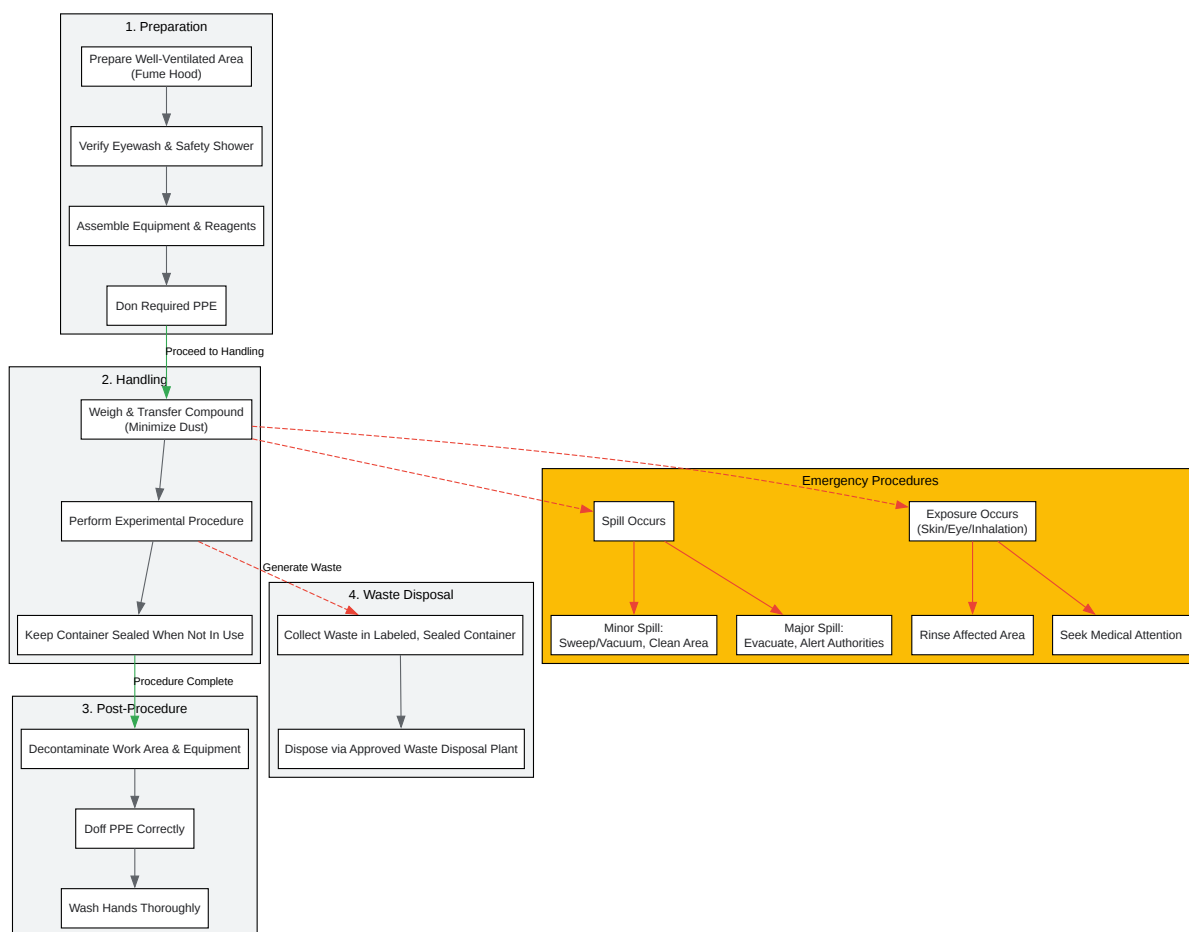
5. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[2]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[2]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[2]
- Ingestion: Clean mouth with water and get medical attention.[2]

Disposal Plan

- Dispose of waste in accordance with all local, state, and federal regulations.
- Place waste material in a clearly labeled, sealed container.[4]
- Dispose of contents/container to an approved waste disposal plant.[2]
- Do not empty into drains.[2]
- Empty containers may still present a chemical hazard and should be treated as hazardous waste.[4]

Experimental Workflow for Handling 3-Hydroxy-6-methyl-2-nitropyridine



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